

Propyl 4-hydroxy-3-methoxybenzoate synthesis and characterization

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Compound of Interest

Compound Name: *Propyl 4-hydroxy-3-methoxybenzoate*

CAS No.: 6273-95-6

Cat. No.: B184999

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An In-depth Technical Guide to the Synthesis and Characterization of **Propyl 4-hydroxy-3-methoxybenzoate**

Authored by a Senior Application Scientist

This guide provides a comprehensive, technically-grounded overview for the synthesis and characterization of **Propyl 4-hydroxy-3-methoxybenzoate**. Designed for researchers, chemists, and professionals in drug development, this document moves beyond simple procedural lists to explain the causal relationships behind experimental choices, ensuring a robust and reproducible methodology.

Introduction: Context and Significance

Propyl 4-hydroxy-3-methoxybenzoate, also known as propyl vanillate, is the n-propyl ester of vanillic acid. Vanillic acid itself is an oxidized form of vanillin and is found naturally in various plants, including the roots of *Angelica sinensis*[1]. As an ester derivative, propyl vanillate belongs to a class of compounds with applications as flavoring agents, preservatives, and potential pharmaceutical intermediates. Its structure combines the phenolic antioxidant moiety

of vanillic acid with an ester functional group, making its synthesis and characterization a relevant exercise in organic and medicinal chemistry.

This guide details a reliable method for its synthesis via Fischer-Speier esterification and outlines a comprehensive analytical workflow to verify its structural integrity and purity.

Synthesis via Fischer-Speier Esterification

The most direct and atom-economical approach to synthesizing **propyl 4-hydroxy-3-methoxybenzoate** is the acid-catalyzed esterification of vanillic acid with n-propanol. This classic reaction, known as the Fischer-Speier esterification, involves the reaction of a carboxylic acid and an alcohol to form an ester and water[2][3].

Principle and Reaction Mechanism

The reaction is an equilibrium process. To drive the synthesis towards the product, Le Châtelier's principle is applied, typically by using a large excess of the alcohol (n-propanol) or by removing the water byproduct as it forms[4][5]. The acid catalyst, commonly sulfuric acid (H_2SO_4) or p-toluenesulfonic acid (p-TsOH), is crucial as it protonates the carbonyl oxygen of the carboxylic acid. This protonation significantly increases the electrophilicity of the carbonyl carbon, rendering it susceptible to nucleophilic attack by the alcohol[4][6].

The mechanism proceeds through several reversible steps:

- **Protonation:** The carbonyl oxygen of vanillic acid is protonated by the acid catalyst.
- **Nucleophilic Attack:** The weakly nucleophilic n-propanol attacks the now highly electrophilic carbonyl carbon.
- **Proton Transfer:** A proton is transferred from the oxonium ion intermediate to one of the hydroxyl groups, forming a good leaving group (water).
- **Elimination:** The tetrahedral intermediate collapses, eliminating a molecule of water.
- **Deprotonation:** The protonated ester loses a proton to regenerate the acid catalyst and yield the final product, **propyl 4-hydroxy-3-methoxybenzoate**.

Detailed Experimental Protocol

This protocol is adapted from established procedures for the esterification of substituted benzoic acids[7].

Materials and Reagents:

- Vanillic Acid (4-hydroxy-3-methoxybenzoic acid), $C_8H_8O_4$ (M.W. 168.15 g/mol) [8]
- n-Propanol, C_3H_8O (M.W. 60.1 g/mol)
- Concentrated Sulfuric Acid (H_2SO_4), 98%
- Saturated Sodium Bicarbonate ($NaHCO_3$) solution
- Anhydrous Magnesium Sulfate ($MgSO_4$) or Sodium Sulfate (Na_2SO_4)
- Ethyl Acetate
- Deionized Water

Equipment:

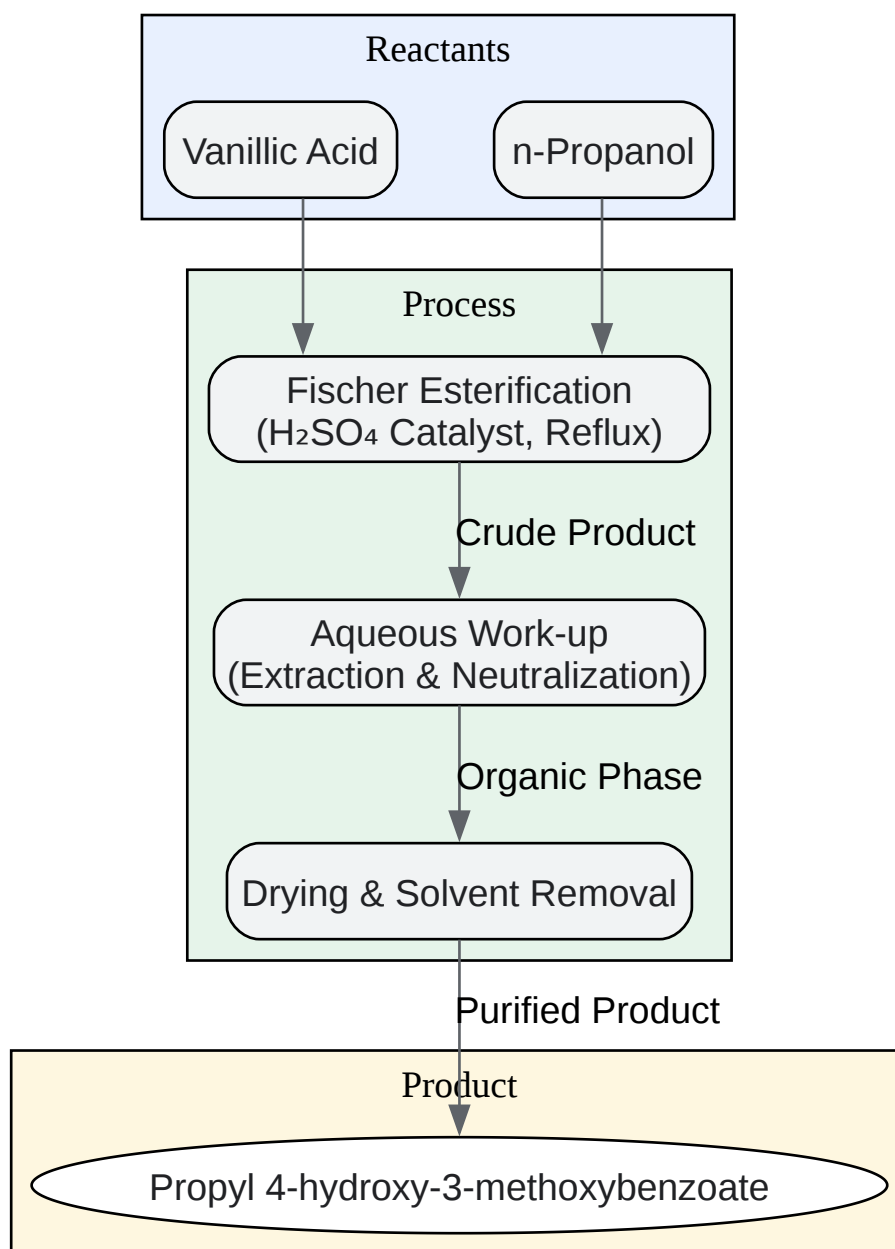
- Round-bottom flask (250 mL)
- Reflux condenser
- Heating mantle with magnetic stirring
- Separatory funnel
- Rotary evaporator
- Standard laboratory glassware

Procedure:

- Reaction Setup: In a 250 mL round-bottom flask equipped with a magnetic stir bar, add vanillic acid (e.g., 8.4 g, 0.05 mol).

- **Reagent Addition:** Add an excess of n-propanol (e.g., 60 mL, approx. 0.8 mol). The large excess serves both as the reactant and the solvent, driving the equilibrium towards the product.
- **Catalyst Addition:** While stirring, carefully and slowly add concentrated sulfuric acid (approx. 1 mL) to the mixture. The addition is exothermic and should be done cautiously.
- **Reflux:** Attach a reflux condenser to the flask and heat the mixture to a gentle reflux using a heating mantle. Maintain the reflux with continuous stirring for 4-6 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- **Cooling and Quenching:** After the reaction is complete, remove the heating mantle and allow the mixture to cool to room temperature.
- **Solvent Removal:** Remove the excess n-propanol using a rotary evaporator.
- **Extraction and Work-up:** Dissolve the residue in ethyl acetate (100 mL). Transfer the solution to a separatory funnel and wash it sequentially with:
 - Deionized water (2 x 50 mL) to remove residual sulfuric acid and some unreacted propanol.
 - Saturated sodium bicarbonate solution (3 x 50 mL) to neutralize any remaining sulfuric acid and unreacted vanillic acid. (Caution: CO₂ evolution).
 - Brine (1 x 50 mL) to facilitate the separation of the aqueous and organic layers.
- **Drying and Filtration:** Transfer the organic layer to an Erlenmeyer flask and dry it over anhydrous magnesium sulfate. Filter the drying agent.
- **Final Concentration:** Evaporate the solvent (ethyl acetate) from the filtrate using a rotary evaporator to yield the crude **propyl 4-hydroxy-3-methoxybenzoate**, which can be further purified by recrystallization if necessary.

Synthesis Workflow Diagram



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Caption: Workflow for the synthesis of **Propyl 4-hydroxy-3-methoxybenzoate**.

Characterization and Quality Control

Thorough characterization is essential to confirm the identity, structure, and purity of the synthesized compound. A multi-technique approach provides a self-validating system of analysis.

Spectroscopic Analysis

3.1.1. Nuclear Magnetic Resonance (NMR) Spectroscopy NMR is the most powerful tool for unambiguous structure elucidation. For **propyl 4-hydroxy-3-methoxybenzoate** ($C_{11}H_{14}O_4$), the expected signals in 1H and ^{13}C NMR spectra (in $CDCl_3$) are as follows:

- 1H NMR:
 - Aromatic Protons (3H): Three protons on the benzene ring will appear as a complex multiplet or as distinct doublets and doublets of doublets between δ 6.9-7.7 ppm.
 - Phenolic OH (1H): A broad singlet, typically around δ 5.5-6.5 ppm, which is exchangeable with D_2O .
 - Ester Methylene (-O-CH₂-) (2H): A triplet around δ 4.2-4.3 ppm, coupled to the adjacent methylene group.
 - Methoxy (-O-CH₃) (3H): A sharp singlet around δ 3.9 ppm[9].
 - Propyl Methylene (-CH₂-) (2H): A sextet (or multiplet) around δ 1.7-1.8 ppm.
 - Propyl Methyl (-CH₃) (3H): A triplet around δ 1.0 ppm.
- ^{13}C NMR:
 - Carbonyl Carbon (C=O): A signal in the range of δ 165-168 ppm.
 - Aromatic Carbons: Six distinct signals between δ 110-155 ppm.
 - Ester Methylene Carbon (-O-CH₂-): A signal around δ 66-68 ppm.
 - Methoxy Carbon (-O-CH₃): A signal around δ 56 ppm.
 - Propyl Methylene Carbon (-CH₂-): A signal around δ 22 ppm.
 - Propyl Methyl Carbon (-CH₃): A signal around δ 10 ppm.

3.1.2. Infrared (IR) Spectroscopy IR spectroscopy is used to identify the key functional groups present in the molecule. The expected characteristic absorption bands are:

- O-H Stretch (Phenolic): A broad band in the region of 3200-3500 cm^{-1} .
- C-H Stretch (Aromatic): Peaks typically above 3000 cm^{-1} .
- C-H Stretch (Aliphatic): Peaks in the 2850-2980 cm^{-1} region.
- C=O Stretch (Ester): A very strong, sharp absorption band around 1690-1710 cm^{-1} .
- C=C Stretch (Aromatic): Peaks in the 1500-1600 cm^{-1} region.
- C-O Stretch (Ester and Ether): Strong bands in the 1100-1300 cm^{-1} region.

3.1.3. UV-Visible (UV-Vis) Spectroscopy For compounds containing a phenolic chromophore, UV-Vis spectroscopy is useful. **Propyl 4-hydroxy-3-methoxybenzoate** is expected to exhibit absorption maxima similar to other hydroxybenzoate esters, typically around 255-260 nm and a second band near 295 nm[10].

Chromatographic and Mass Spectrometric Analysis

3.2.1. High-Performance Liquid Chromatography (HPLC) HPLC is the standard method for assessing the purity of the final product. A reverse-phase method is typically employed.

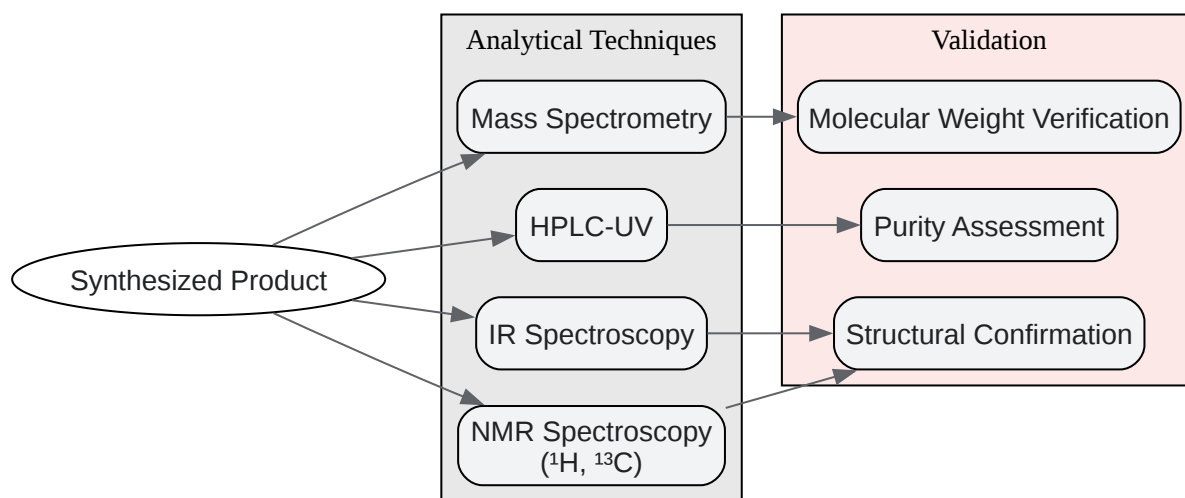
- Column: C18 stationary phase (e.g., 4.6 x 250 mm, 5 μm).
- Mobile Phase: A gradient or isocratic mixture of acetonitrile and water (often with a small amount of acid like formic or sulfuric acid to ensure protonation of any residual carboxylic acid)[10].
- Detection: UV detector set at one of the absorption maxima (e.g., 256 nm).
- Purity Assessment: The purity is determined by the area percentage of the main product peak relative to the total area of all peaks in the chromatogram.

3.2.2. Mass Spectrometry (MS) Mass spectrometry confirms the molecular weight of the synthesized compound.

- Molecular Formula: $\text{C}_{11}\text{H}_{14}\text{O}_4$ [11].

- Molecular Weight: 210.23 g/mol [11].
- Expected Ion Peak: In electrospray ionization (ESI) mode, the expected molecular ion peaks would be $[M+H]^+$ at m/z 211.09 or $[M-H]^-$ at m/z 209.08.

Characterization Workflow Diagram



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Caption: Analytical workflow for the characterization of synthesized product.

Data Summary

Property	Value	Source
IUPAC Name	Propyl 4-hydroxy-3-methoxybenzoate	-
Synonym	Propyl vanillate	-
CAS Number	6273-95-6	[11]
Molecular Formula	C ₁₁ H ₁₄ O ₄	[11]
Molecular Weight	210.23 g/mol	[11]
Appearance	White to off-white solid	Expected
¹ H NMR (Expected)	Triplets at ~1.0 & ~4.2 ppm; Singlets at ~3.9 & ~6.0 ppm	Inferred from[9]
IR (Expected)	~3350 (O-H), ~2970 (C-H), ~1700 (C=O), ~1280 (C-O) cm ⁻¹	Inferred
UV λ _{max}	~256 nm, ~295 nm	Inferred from[10]
MS (Expected)	[M+H] ⁺ = 211.09	Calculated

Conclusion

The synthesis of **propyl 4-hydroxy-3-methoxybenzoate** from vanillic acid via Fischer-Speier esterification is a robust and well-established method suitable for laboratory-scale production. The success of the synthesis is critically dependent on driving the reaction equilibrium towards the product and performing a careful aqueous work-up to remove impurities. A comprehensive analytical approach, combining NMR and IR spectroscopy for structural elucidation with HPLC for purity assessment and Mass Spectrometry for molecular weight confirmation, provides a self-validating system that ensures the final product meets the required standards for research and development applications.

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